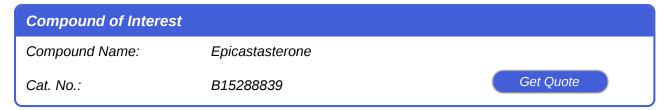


An In-depth Technical Guide on the Discovery and History of Epicastasterone

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Epicastasterone is a naturally occurring brassinosteroid (BR), a class of polyhydroxylated steroidal phytohormones that play a crucial role in plant growth and development.[1][2][3][4][5] As a C28-brassinosteroid, it is a key intermediate in the biosynthesis of the highly active brassinolide. The discovery and characterization of **Epicastasterone** have been instrumental in elucidating the biosynthetic and signaling pathways of brassinosteroids, offering insights into plant physiology and potential applications in agriculture and beyond. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and biological activity of **Epicastasterone**, with a focus on the experimental methodologies and signaling pathways involved.

Discovery and History

The journey to the discovery of **Epicastasterone** is intertwined with the broader history of brassinosteroid research. The first brassinosteroid, brassinolide, was isolated in 1979 from the pollen of rape (Brassica napus).[6] This was followed by the isolation of castasterone in 1982 from insect galls of the chestnut tree.[6] These discoveries spurred further research into this novel class of plant hormones.

In 1987, a significant breakthrough was made by a team of Japanese scientists, T. Yokota, M. Kim, Y. Fukui, N. Takahashi, M. Takeuchi, and T. Takematsu. In their seminal paper published in



Phytochemistry, they reported the isolation and characterization of several brassinosteroids, including 24-**Epicastasterone**, from the green alga Hydrodictyon reticulatum.[7] This was the first report of **Epicastasterone** as a naturally occurring brassinosteroid.

The structure of **Epicastasterone** was elucidated using advanced spectroscopic techniques, including mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[8] Chemically, it is designated as $(22R, 23R, 24R)-2\alpha,3\alpha,22,23$ -tetrahydroxy- 5α -ergostan-6-one. Its CAS number is 72050-71-6.[1][2][9][10]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Epicastasterone** is provided in the table below.

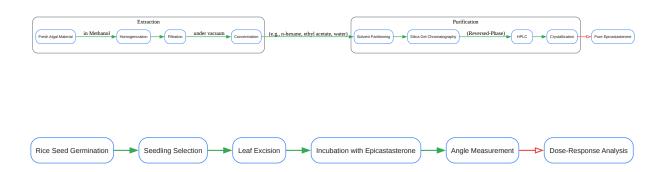
Property	Value
Chemical Formula	C28H48O5
Molecular Weight	464.68 g/mol
CAS Number	72050-71-6
Appearance	White solid
Solubility	Soluble in methanol, ethanol, and other organic solvents

Experimental Protocols Isolation of Epicastasterone from Hydrodictyon reticulatum

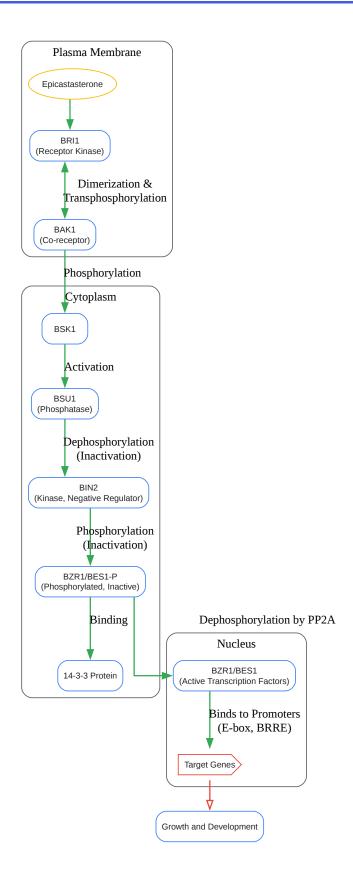
The original isolation of **Epicastasterone** by Yokota et al. (1987) involved a multi-step extraction and purification process. While the full, detailed protocol from the original publication is not readily available, a general methodology based on standard practices for brassinosteroid isolation is outlined below.

Experimental Workflow for Isolation









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